

# Diisooctyl glutarate molecular weight and formula

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## Compound of Interest

Compound Name: *Diisooctyl glutarate*

Cat. No.: *B15342387*

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## Diisooctyl Glutarate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental physicochemical properties of **diisooctyl glutarate**. Due to the limited publicly available data regarding specific biological signaling pathways and detailed experimental protocols for this compound, this document focuses on its chemical identity and a generalized representation of its synthesis.

## Core Physicochemical Data

The essential chemical identifiers for **diisooctyl glutarate** are summarized in the table below. It is important to note that "isooctyl" can refer to several isomers, with 6-methylheptyl being a common one. However, for the purposes of molecular formula and weight, it is treated as structurally equivalent to an octyl group. The data presented is for dioctyl glutarate, which is expected to be isomeric with **diisooctyl glutarate**.

| Identifier        | Value                                                                         |
|-------------------|-------------------------------------------------------------------------------|
| Molecular Formula | C21H40O4[1]                                                                   |
| Molecular Weight  | 356.5 g/mol [1]                                                               |
| IUPAC Name        | dioctyl pentanedioate[1]                                                      |
| Synonyms          | Dioctyl glutarate, dioctyl pentanedioate, Pentanedioic acid, dioctyl ester[1] |
| CAS Number        | 33814-34-5[1]                                                                 |

## Experimental Protocols

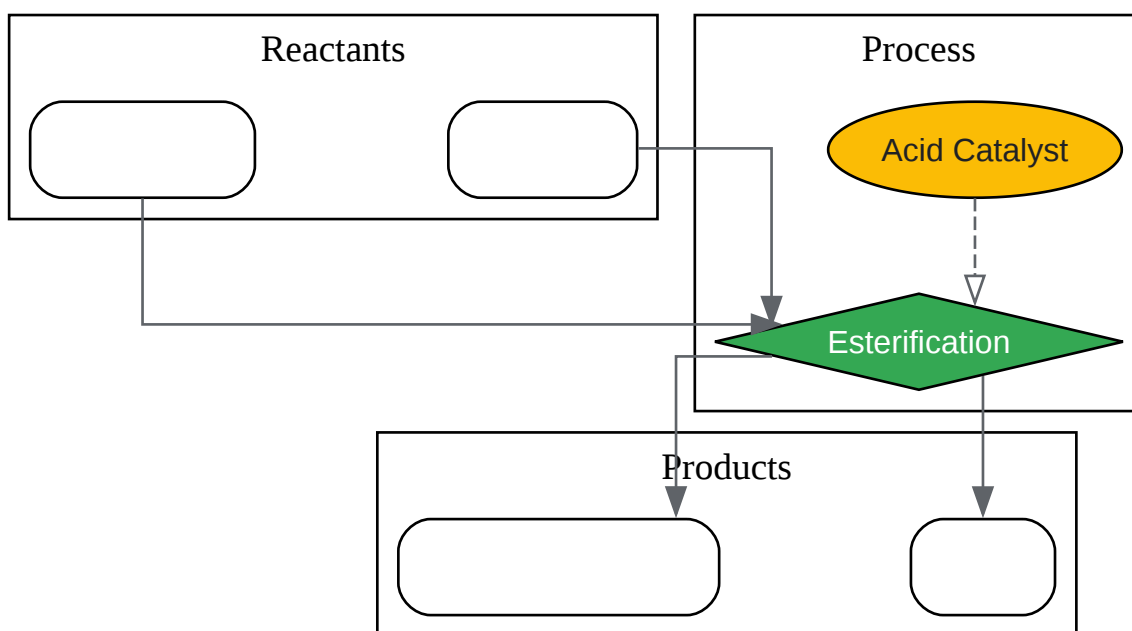
A comprehensive search of publicly available scientific literature and databases did not yield specific, detailed experimental protocols for the use of **diisooctyl glutarate** in biological or pharmaceutical research. This compound is primarily utilized as a plasticizer and in other industrial applications, and as such, its biological activity and associated experimental methodologies are not extensively documented.

## Signaling Pathways

There is no readily available information to suggest that **diisooctyl glutarate** is directly involved in specific biological signaling pathways. Its primary applications are in material science, and it is not typically studied in the context of drug development or molecular biology.

## Synthesis Workflow

The synthesis of **diisooctyl glutarate** is a direct application of Fischer esterification. In this acid-catalyzed reaction, glutaric acid is reacted with two equivalents of isooctanol. The process typically involves heating the reactants with a strong acid catalyst, such as sulfuric acid, and removing the water that is formed as a byproduct to drive the reaction to completion.



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Caption: Synthesis of **Diisooctyl Glutarate**.

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## References

- 1. Dioctyl glutarate | C<sub>21</sub>H<sub>40</sub>O<sub>4</sub> | CID 118554 - PubChem [pubchem.ncbi.nlm.nih.gov]
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